

Operational Guide: Proper Disposal of 3-(3-Chlorophenoxy)-2-butanone[1][2]

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Compound of Interest

Compound Name: 3-(3-Chlorophenoxy)-2-butanone

CAS No.: 27044-53-7

Cat. No.: B2794438

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Executive Summary & Chemical Identity

Objective: Establish a standardized, safe, and compliant disposal workflow for **3-(3-Chlorophenoxy)-2-butanone** (CAS: 27044-53-7).

Core Directive: This compound is a Halogenated Organic Ketone.[1][2] Unlike standard organic solvents (e.g., acetone, non-halogenated waste), it contains a chlorine-carbon bond that dictates a specific disposal stream.[2] It must never be mixed with non-halogenated solvents or poured down the drain, as this complicates incineration processes and violates environmental discharge regulations.[2]

Chemical Profile

Property	Specification
Chemical Name	3-(3-Chlorophenoxy)-2-butanone
CAS Number	27044-53-7
Molecular Formula	C ₁₀ H ₁₁ ClO ₂
Molecular Weight	198.65 g/mol
Physical State	Liquid (Viscous oil/liquid at RT)
Primary Hazard Class	Toxic / Irritant / Halogenated
Waste Stream ID	Halogenated Organic Waste

Hazard Assessment & Safety Data

Before initiating disposal, operators must acknowledge the specific hazards that influence handling.^[2] This compound presents acute toxicity and irritation risks.^{[1][2][3]}

Hazard Codes & Handling Logic

GHS Code	Hazard Statement	Operational Implication
H302	Harmful if swallowed	Do not mouth pipette.[1][2][4] Wash hands immediately after removing gloves.[2]
H312	Harmful in contact with skin	Double-glove (Nitrile) is required during waste transfer. [1][2]
H332	Harmful if inhaled	All transfers must occur inside a certified chemical fume hood. [1][2]
H315/H319	Causes skin/eye irritation	Full-wrap safety goggles are mandatory; face shield recommended for large volumes (>500mL).[1][2]
EUH066	Repeated exposure may cause skin dryness	Use moisturizers after work shift; inspect gloves for permeation.[1][2]

“

Critical Note on Flammability: While the parent backbone (2-butanone) is highly flammable, the chlorophenoxy substitution significantly raises the boiling point and lowers volatility.[1][2] However, it should still be treated as a Combustible Liquid and kept away from open flames or high-heat sources during disposal staging.[2]

Pre-Disposal Logistics: Segregation & Storage

The most common compliance failure is the cross-contamination of waste streams.[1][2] **3-(3-Chlorophenoxy)-2-butanone** must be segregated into the Halogenated Waste stream.[1][2]

The Segregation Rule (The "Halogen" Imperative)[1][2]

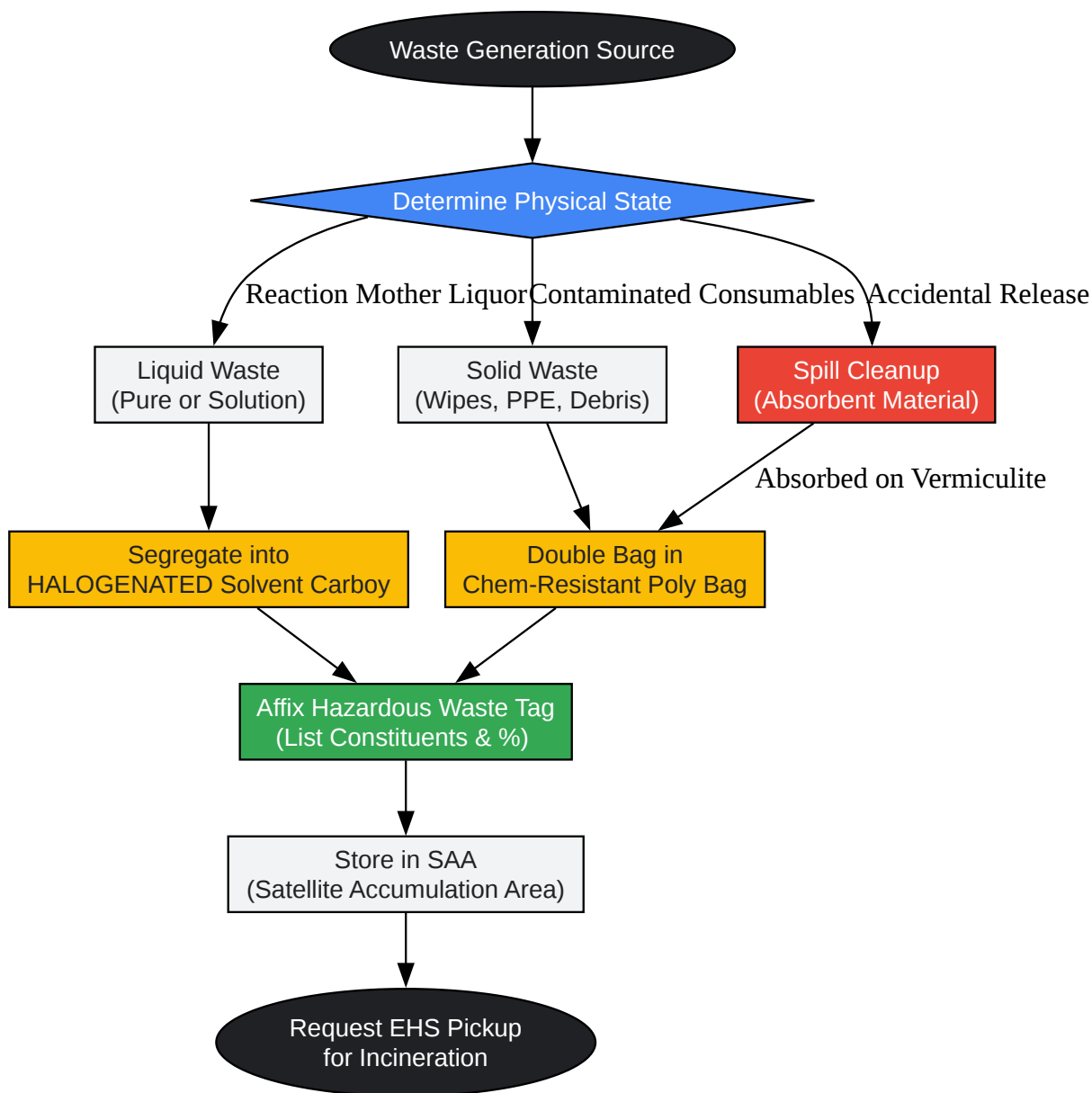
- Why? Disposal facilities use high-temperature incineration for halogenated waste to break the C-Cl bond safely and scrub resulting acidic gases (HCl).[1][2] Mixing this with non-halogenated fuel-blending waste (which is cheaper) contaminates the entire lot, forcing the facility to reclassify and charge premium rates for the whole container.[2]
- Protocol:
 - Do NOT Mix With: Acetone, Ethanol, Methanol, Hexane, or Aqueous buffers.[2]
 - Compatible With: Dichloromethane (DCM), Chloroform, Chlorobenzene (other halogenated organics).[1][2]

Container Selection

- Primary Choice: High-Density Polyethylene (HDPE) jerricans or Amber Glass bottles.[1][2]
- Lid Type: Vented caps are recommended if the waste mixture contains volatile components, though the pure compound is stable.[1][2]
- Labeling: Must carry a "Hazardous Waste" tag explicitly listing:
 - **"3-(3-Chlorophenoxy)-2-butanone"** (No abbreviations).[1][2][5]
 - "Halogenated Organic".[1][2][6][7]
 - "Toxic".[1][2][3]

Disposal Workflow (Decision Tree)

This diagram outlines the operational logic for determining the correct disposal path based on the physical state of the waste.



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Figure 1: Operational decision tree for segregating and processing **3-(3-Chlorophenoxy)-2-butanone** waste streams.

Step-by-Step Operational Protocols

Protocol A: Liquid Waste Disposal (Routine)

Applicability: Expired pure chemicals, reaction mixtures, or mother liquors.[2]

- Preparation:
 - Don PPE: Nitrile gloves (double layer recommended), lab coat, safety goggles.[2]
 - Place the Halogenated Waste Carboy in a secondary containment tray inside a fume hood.
- Transfer:
 - Using a funnel, slowly pour the **3-(3-Chlorophenoxy)-2-butanone** into the carboy.[1][2]
 - CAUTION: Ensure the carboy does not contain strong oxidizers (e.g., nitric acid, peroxides) or strong bases, as ketones can react exothermically or form polymer gums.[2]
- Rinsing:
 - Rinse the empty original container 3 times with a small amount of a compatible solvent (e.g., acetone or DCM).[2]
 - Crucial: Add these rinsates to the same Halogenated Waste Carboy. Do not pour rinsate down the sink.[2]
- De-facing:
 - Deface the label on the empty original bottle and discard the bottle as "Glass Waste" (if rinsed triple times) or "Solid Hazardous Waste" (if residue remains).[2]

Protocol B: Solid Waste Disposal

Applicability: Contaminated gloves, paper towels, silica gel, or syringe filters.[2]

- Containment:
 - Use a clear, heavy-duty polyethylene hazardous waste bag (6-mil thickness preferred).[2]

- Collection:
 - Place all contaminated solids into the bag.[1][2]
 - If the solids are dripping wet, add enough absorbent (vermiculite or diatomaceous earth) to absorb free liquid.[2]
- Sealing:
 - Twist the bag neck, tape it closed (gooseneck seal), and place it inside a secondary bag (double-bagging).
- Labeling:
 - Attach a waste tag identifying the solid debris as "Contaminated with **3-(3-Chlorophenoxy)-2-butanone**".[1][2]

Protocol C: Emergency Spill Cleanup

Applicability: Spills > 10 mL outside a fume hood.[1][2]

- Isolate: Evacuate the immediate area and post "Do Not Enter" signage.[1][2]
- Ventilate: Ensure lab ventilation is active.
- Absorb:
 - Do not use paper towels for large spills (increases surface area for evaporation).[2]
 - Cover the spill from the perimeter inward with Vermiculite, Sand, or a commercial Universal Spill Pad.[1][2]
- Collect:
 - Scoop the saturated absorbent into a wide-mouth hazardous waste jar or double-bag.[2]
 - Treat this strictly as Solid Halogenated Waste.[2]
- Decontaminate:

- Wash the surface with a soap/water solution.[2][3] Collect this wash water as liquid hazardous waste.[1][2]

Scientific Rationale & Compliance

Why Incineration?

The presence of the chlorine atom on the phenoxy ring renders this compound unsuitable for biological waste treatment.[2]

- Mechanism: High-temperature incineration (>1100°C) ensures the complete thermal decomposition of the aromatic ring and the ketone backbone.[1][2]
- Scrubbing: The chlorine is converted to Hydrogen Chloride (HCl) gas during combustion.[1][2] Licensed facilities utilize wet scrubbers (alkaline quench) to neutralize this HCl, preventing acid rain precursors from entering the atmosphere.[2]

Why Avoid Oxidizers?

Ketones, including **3-(3-Chlorophenoxy)-2-butanone**, can form peroxides or undergo violent oxidation when mixed with concentrated Hydrogen Peroxide or Nitric Acid.[1][2] Segregation prevents these "in-container" reactions that can lead to pressurization and explosions in waste storage areas.

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